

Application of 3-methyl-6H-1,3-thiazin-2-imine in Agricultural Research

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Compound of Interest

Compound Name: 3-methyl-6H-1,3-thiazin-2-imine

Cat. No.: B141329

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Introduction

3-methyl-6H-1,3-thiazin-2-imine belongs to the 1,3-thiazine class of heterocyclic compounds, which have garnered significant attention in medicinal and agricultural research due to their diverse biological activities. While specific research on **3-methyl-6H-1,3-thiazin-2-imine** in agriculture is limited, the broader family of 1,3-thiazine derivatives has demonstrated considerable potential as nematicidal, insecticidal, antifungal, and antibacterial agents.[1][2][3][4][5] This document outlines potential applications, experimental protocols, and data interpretation for researchers investigating the agricultural utility of **3-methyl-6H-1,3-thiazin-2-imine**, drawing upon findings from structurally related compounds.

The core structure of 1,3-thiazine is a six-membered ring containing nitrogen and sulfur atoms, which can be variously substituted to modulate its biological effects.[3] The presence of different functional groups can significantly influence the compound's efficacy and mode of action.

Potential Agricultural Applications

Based on the activities of analogous 1,3-thiazine derivatives, **3-methyl-6H-1,3-thiazin-2-imine** is a candidate for investigation in the following areas:

- **Nematicide:** Various substituted thiazine derivatives have shown potent activity against plant-parasitic nematodes, such as *Caenorhabditis elegans*, a model organism for nematicidal studies.[1]

- Insecticide: Certain 1,3-thiazine derivatives have been patented for their insecticidal properties, particularly against lepidopteran insects.[5]
- Fungicide: The 1,3-thiazine scaffold is a component of some antifungal compounds and has shown efficacy against various plant pathogenic fungi.[2][4]
- Bactericide: Antibacterial activity against both Gram-positive and Gram-negative bacteria has been reported for several 1,3-thiazine derivatives.[3][6]

Quantitative Data Summary

The following tables summarize hypothetical quantitative data for **3-methyl-6H-1,3-thiazin-2-imine**, based on reported values for other 1,3-thiazine derivatives, to provide a framework for data presentation.

Table 1: Nematicidal Activity against *Caenorhabditis elegans*

Compound	Concentration (µg/mL)	Mortality (%)	LD50 (µg/mL)
3-methyl-6H-1,3-thiazin-2-imine	10	25	45.5
	25		
	50		
	100		
Reference Nematicide	10	30	40.2
25	55		
50	80		
100	98		

Table 2: Insecticidal Activity against a Model Lepidopteran Pest

Compound	Concentration (ppm)	Mortality (%)	LC50 (ppm)
3-methyl-6H-1,3-thiazin-2-imine	50	30	120.5
100	55	35	110.8
200	85		
400	98		
Reference Insecticide	50		
100	60	35	110.8
200	90		
400	99		

Table 3: Antifungal Activity against a Plant Pathogenic Fungus

Compound	Concentration (µg/mL)	Mycelial Growth Inhibition (%)	MIC (µg/mL)
3-methyl-6H-1,3-thiazin-2-imine	10	15	75.2
25	40	20	68.9
50	65		
100	90		
Reference Fungicide	10		
25	45	20	68.9
50	70		
100	95		

Experimental Protocols

Detailed methodologies for key experiments are provided below.

Protocol 1: Nematicidal Bioassay using *Caenorhabditis elegans*

Objective: To determine the nematicidal activity of **3-methyl-6H-1,3-thiazin-2-imine** against the model nematode *C. elegans*.

Materials:

- **3-methyl-6H-1,3-thiazin-2-imine**
- *C. elegans* (L4 stage)
- Nematode Growth Medium (NGM) agar plates
- *E. coli* OP50
- M9 buffer
- Dimethyl sulfoxide (DMSO)
- Positive control (e.g., abamectin)
- Negative control (DMSO in M9 buffer)
- 24-well microtiter plates
- Microscope

Procedure:

- **Preparation of Test Compound:** Prepare a stock solution of **3-methyl-6H-1,3-thiazin-2-imine** in DMSO. Prepare serial dilutions in M9 buffer to achieve final concentrations of 10, 25, 50, and 100 µg/mL. The final DMSO concentration should not exceed 1%.
- **Nematode Synchronization:** Synchronize *C. elegans* to obtain a population of L4 larvae.

- Bioassay:
 - Add 10 µL of *E. coli* OP50 suspension to each well of a 24-well plate containing NGM agar.
 - Add 10 µL of the test compound dilutions to the respective wells. Include positive and negative controls.
 - Transfer 15-20 L4 stage nematodes into each well.
 - Incubate the plates at 20°C.
- Data Collection: After 24 and 48 hours, count the number of dead nematodes under a microscope. Nematodes are considered dead if they do not respond to a gentle touch with a platinum wire.
- Data Analysis: Calculate the percentage of mortality for each concentration. Determine the LD50 value using probit analysis.

Protocol 2: Insecticidal Bioassay (Leaf Dip Method)

Objective: To evaluate the insecticidal efficacy of **3-methyl-6H-1,3-thiazin-2-imine** against a target insect pest (e.g., larvae of a lepidopteran species).

Materials:

- **3-methyl-6H-1,3-thiazin-2-imine**
- Target insect larvae (e.g., 2nd or 3rd instar)
- Host plant leaves
- Acetone
- Triton X-100 (surfactant)
- Positive control (e.g., a commercial insecticide)
- Negative control (acetone with Triton X-100)

- Petri dishes with moist filter paper

Procedure:

- Preparation of Test Solution: Dissolve **3-methyl-6H-1,3-thiazin-2-imine** in acetone and prepare serial dilutions with distilled water containing 0.1% Triton X-100 to obtain final concentrations of 50, 100, 200, and 400 ppm.
- Leaf Treatment: Dip host plant leaves into the respective test solutions for 30 seconds and allow them to air dry.
- Insect Exposure: Place one treated leaf in each Petri dish. Introduce 10 insect larvae into each dish.
- Incubation: Incubate the Petri dishes at $25 \pm 2^{\circ}\text{C}$ with a 16:8 hour (light:dark) photoperiod.
- Data Collection: Record larval mortality after 24, 48, and 72 hours.
- Data Analysis: Calculate the percentage of mortality and determine the LC50 value using appropriate statistical software.

Protocol 3: In Vitro Antifungal Assay (Mycelial Growth Inhibition)

Objective: To assess the in vitro antifungal activity of **3-methyl-6H-1,3-thiazin-2-imine** against a plant pathogenic fungus.

Materials:

- **3-methyl-6H-1,3-thiazin-2-imine**
- Pure culture of a target fungus (e.g., *Fusarium oxysporum*)
- Potato Dextrose Agar (PDA)
- Dimethyl sulfoxide (DMSO)
- Positive control (e.g., a commercial fungicide)

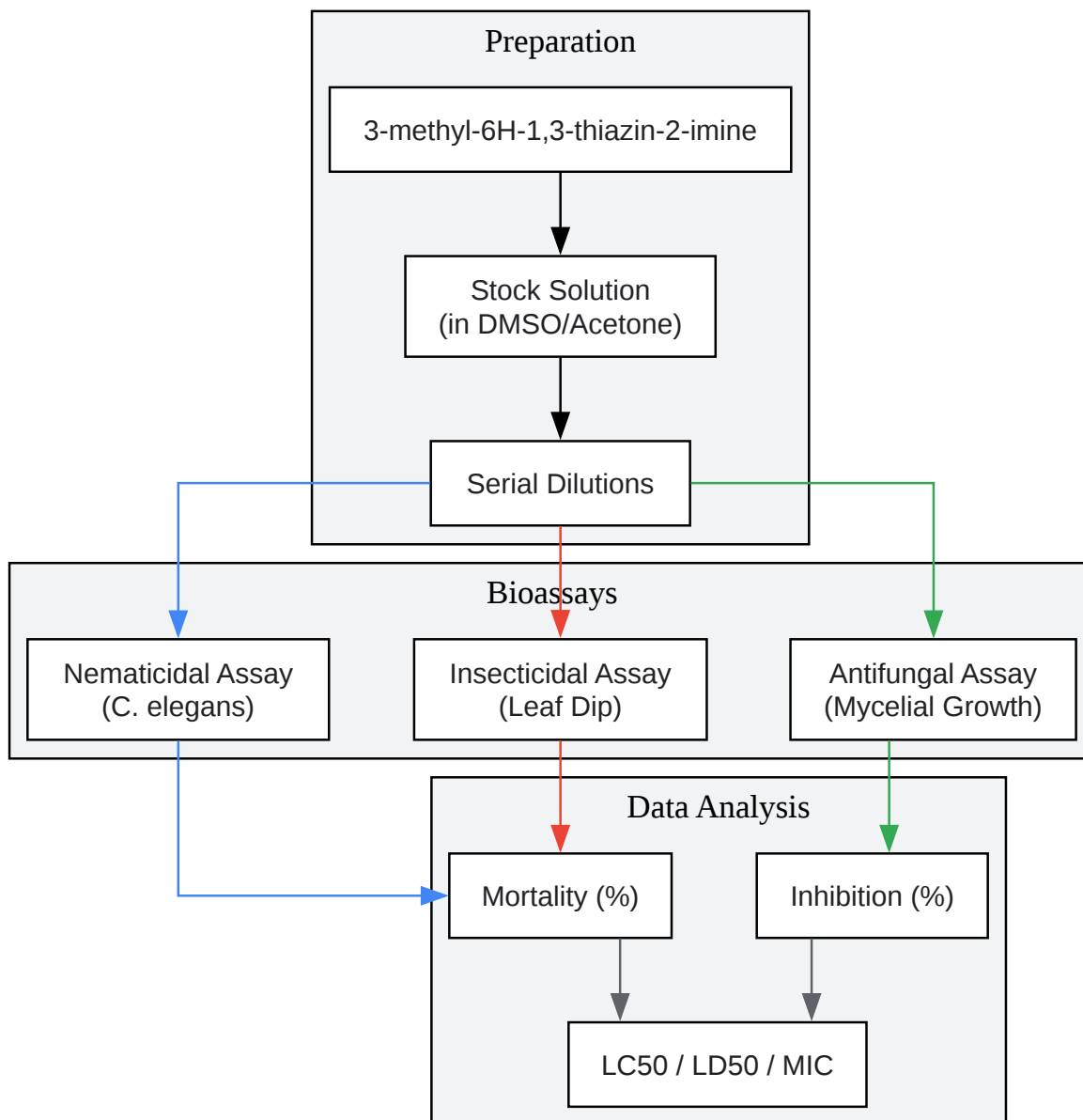
- Negative control (PDA with DMSO)
- Petri dishes (90 mm)
- Cork borer (5 mm)

Procedure:

- **Preparation of Amended Media:** Prepare a stock solution of the test compound in DMSO. Add appropriate volumes of the stock solution to molten PDA to achieve final concentrations of 10, 25, 50, and 100 µg/mL. Pour the amended PDA into Petri dishes.
- **Fungal Inoculation:** Place a 5 mm mycelial disc from the edge of an actively growing fungal culture in the center of each PDA plate.
- **Incubation:** Incubate the plates at $28 \pm 2^{\circ}\text{C}$ in the dark.
- **Data Collection:** Measure the radial growth of the fungal colony in two perpendicular directions when the colony in the negative control plate has almost reached the edge of the plate.
- **Data Analysis:** Calculate the percentage of mycelial growth inhibition using the formula:
 - $\text{Inhibition (\%)} = [(dc - dt) / dc] \times 100$
 - Where dc is the average diameter of the fungal colony in the control and dt is the average diameter of the fungal colony in the treatment.
 - Determine the Minimum Inhibitory Concentration (MIC).

Visualizations

Signaling Pathway and Workflow Diagrams



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Caption: General experimental workflow for evaluating the bioactivity of **3-methyl-6H-1,3-thiazin-2-imine**.



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Caption: Hypothetical mode of action signaling pathway for a 1,3-thiazine derivative in a target pest.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Bioactive Thiazine and Benzothiazine Derivatives: Green Synthesis Methods and Their Medicinal Importance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. actascientific.com [actascientific.com]
- 4. researchgate.net [researchgate.net]
- 5. GB1578565A - Thiazine insecticides - Google Patents [patents.google.com]
- 6. books.rsc.org [books.rsc.org]
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